

physical properties of n-pentyl mercaptan

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Compound of Interest

Compound Name: 1-Pentanethiol

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An In-depth Technical Guide on the Physical Properties of n-Pentyl Mercaptan

Prepared for: Researchers, scientists, and drug development professionals.

Introduction

n-Pentyl mercaptan, systematically known as pentane-1-thiol, is an organic compound belonging to the thiol class.^[1] Characterized by a sulfhydryl (-SH) group attached to a pentyl group, it is a volatile, colorless to yellowish liquid with a strong, unpleasant odor often described as garlic-like or resembling rotten cabbage.^{[1][2][3]} This compound serves as a raw material in organic synthesis, particularly for sulfur-containing molecules, and is used as a flavoring agent and an odorant for detecting gas leaks.^{[1][4][5]} A thorough understanding of its physical properties is critical for its safe handling, application in chemical synthesis, and for the quality control of products in which it is a constituent.

This guide provides a comprehensive overview of the key physical properties of n-pentyl mercaptan, details the standard experimental protocols for their determination, and presents logical and experimental workflows relevant to its analysis.

Physical and Chemical Properties

The physical properties of n-pentyl mercaptan have been determined by various experimental methods. The following tables summarize the key quantitative data available in the literature.

General Properties

This table outlines the basic identification and general physical characteristics of n-pentyl mercaptan.

Property	Value	Source(s)
IUPAC Name	pentane-1-thiol	[2]
Synonyms	n-Amyl mercaptan, Pentyl mercaptan	[2][3]
CAS Number	110-66-7	[3]
Molecular Formula	C ₅ H ₁₂ S	[1][2]
Molecular Weight	104.21 - 104.22 g/mol	[2][6][7]
Appearance	Clear, colorless to light-yellow liquid	[2][3][4]
Odor	Strong, unpleasant, garlic-like	[2][3][4]

Thermodynamic Properties

Thermodynamic properties are crucial for understanding the compound's behavior under varying temperature and pressure conditions.

Property	Value	Conditions	Source(s)
Boiling Point	125 to 132 °C (257 to 270 °F)	at 760 mmHg	[4][8][9]
Melting/Freezing Point	-76 to -75.7 °C (-104.8 °F)	[7][10][11]	
Density	0.84 - 0.850 g/cm ³	at 20-25 °C	[2][12]
Vapor Pressure	13.8 - 14 mmHg	at 25 °C (77 °F)	[3][8]
	27.4 mmHg	at 37.7 °C	[13]
Vapor Density	3.59 - 3.6	(Air = 1)	[2]
Flash Point	18 - 19 °C (64.4 - 66.2 °F)	Closed Cup	[13][14][15]
Heat of Fusion	1.7531 x 10 ⁷ J/kmol	at melting point	[2]
Heat of Vaporization	3.97 x 10 ⁵ J/kg	[2]	
Heat of Combustion	3.97 x 10 ⁷ J/kg	[2]	
Surface Tension	26.8 dynes/cm	at 20 °C	[2]

Optical and Spectroscopic Properties

Optical properties are used for identification and purity assessment.

Property	Value	Conditions	Source(s)
Refractive Index (n)	1.446 - 1.450	at 20 °C (Sodium D-line)	[6][8][12]
Molar Refractivity	33.00 mL/mol	[7][9]	
Dielectric Constant	4.55	[7][9]	

Solubility and Partitioning

Solubility data is essential for applications in different solvent systems and for predicting environmental fate.

Property	Value	Conditions	Source(s)
Water Solubility	156 mg/L	at 20-25 °C	[2][8]
Practically Insoluble / Sparingly Soluble	[2][3][5]		
Solubility in Organics	Miscible with ethanol and ether	[2][12]	
LogP (o/w)	2.74	[8][9]	

Experimental Protocols

The accurate determination of physical properties relies on standardized experimental procedures. The following sections detail the methodologies for measuring key properties of n-pentyl mercaptan.

Determination of Boiling Point (Capillary Method)

The boiling point is determined as the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure. A common laboratory method utilizes a Thiele tube or a similar heating apparatus.

- Apparatus: Thiele tube or oil bath, thermometer, small test tube (fusion tube), and a capillary tube sealed at one end.
- Procedure:
 - A small amount (a few milliliters) of n-pentyl mercaptan is placed into the fusion tube.
 - The capillary tube is placed inside the fusion tube with its open end submerged in the liquid.
 - The fusion tube is attached to a thermometer, ensuring the sample and the thermometer bulb are at the same level.

- The assembly is heated slowly and uniformly in a Thiele tube filled with a high-boiling point liquid (e.g., paraffin oil).[7]
- As the temperature rises, air trapped in the capillary tube expands and escapes as a slow stream of bubbles.
- Heating continues until a rapid and continuous stream of bubbles emerges from the capillary, indicating the liquid's vapor pressure is overcoming the atmospheric pressure.[1]
- The heat source is removed, and the liquid is allowed to cool.
- The boiling point is recorded as the temperature at which the bubbling stops and the liquid begins to enter the capillary tube.[7]

Determination of Density (Pycnometer Method)

A pycnometer is a flask with a specific, accurately known volume used for the precise measurement of liquid density.

- Apparatus: Pycnometer (e.g., 25 or 50 mL), analytical balance, and a constant temperature bath.
- Procedure:
 - The pycnometer is thoroughly cleaned, dried, and its empty mass (m_0) is accurately weighed.[6]
 - The pycnometer is filled with a reference liquid of known density (e.g., distilled water) at a specific temperature (e.g., 20 °C). The stopper, which has a fine capillary, is inserted, forcing excess liquid out and ensuring the volume is constant. The exterior is dried.
 - The mass of the pycnometer filled with the reference liquid (m_1) is weighed. The mass of the water is calculated ($m_1 - m_0$).
 - The volume of the pycnometer (V) is calculated using the known density of the reference liquid (ρ_{ref}): $V = (m_1 - m_0) / \rho_{ref}$.[6][16]

- The pycnometer is emptied, dried, and then filled with n-pentyl mercaptan at the same temperature.
- The mass of the pycnometer filled with the sample (m_2) is weighed. The mass of the sample is calculated ($m_2 - m_0$).
- The density of n-pentyl mercaptan (ρ_{sample}) is calculated: $\rho_{\text{sample}} = (m_2 - m_0) / V$.[\[17\]](#)

Determination of Flash Point (Pensky-Martens Closed Cup)

The flash point is the lowest temperature at which a liquid's vapors will ignite when an ignition source is introduced. The Pensky-Martens closed-cup method is standardized as ASTM D93.
[\[2\]](#)[\[3\]](#)[\[13\]](#)

- Apparatus: Manual or automated Pensky-Martens closed-cup tester, which consists of a brass test cup with a lid, a stirring mechanism, a heat source, and an ignition source applicator.[\[3\]](#)
- Procedure (Procedure A for distillate liquids):
 - The test cup is filled with n-pentyl mercaptan to the specified mark. The lid is secured.
 - The sample is heated at a controlled, constant rate (5 to 6 °C/min). The sample is stirred continuously at 90 to 120 rpm to ensure temperature uniformity.[\[2\]](#)
 - As the sample temperature approaches the expected flash point, the ignition source (a small flame) is periodically dipped into the vapor space of the cup through an opening in the lid. Stirring is momentarily stopped during each application.[\[3\]](#)
 - The test is concluded when a distinct flash is observed inside the cup.
 - The temperature at which the flash occurs is recorded as the observed flash point. This value is then corrected to a standard atmospheric pressure of 101.3 kPa.[\[4\]](#)

Determination of Refractive Index (Abbe Refractometer)

The refractive index measures how light propagates through a substance and is a fundamental property used for identification and purity analysis.

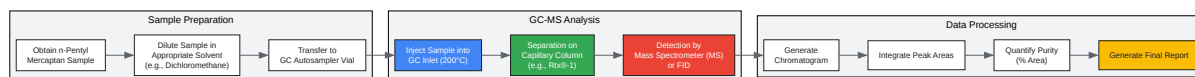
- Apparatus: Abbe refractometer, a constant temperature water bath, a light source (often a sodium lamp or a white light source with a compensator), and a suitable solvent (e.g., ethanol) for cleaning.
- Procedure:
 - The refractometer prisms are cleaned with a soft tissue and a volatile solvent and allowed to dry completely.
 - The instrument is calibrated using a standard of known refractive index (e.g., distilled water).
 - A few drops of n-pentyl mercaptan are placed on the surface of the lower prism. The prisms are then closed and locked.[\[10\]](#)
 - Water from the constant temperature bath (typically set to 20 °C) is circulated through the prism jackets to maintain a stable temperature.[\[18\]](#)
 - The user looks through the eyepiece and adjusts the instrument until the light-dark boundary (the critical angle) is sharp and centered on the crosshairs. If using a white light source, the compensator dial is adjusted to eliminate any color fringe.[\[19\]](#)
 - The refractive index value is read directly from the instrument's scale.

Visualizations: Workflows and Relationships

Diagrams are provided to illustrate key experimental and logical processes related to n-pentyl mercaptan.

Experimental Workflow: Purity Analysis by Gas Chromatography (GC)

Gas chromatography is a primary technique for assessing the purity of volatile compounds like n-pentyl mercaptan by separating them from impurities.

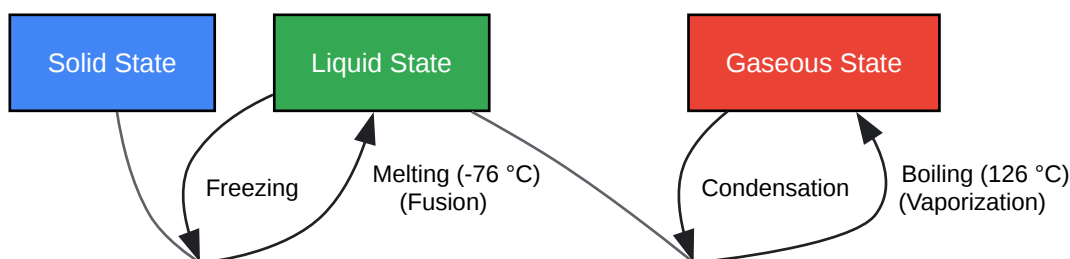


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Caption: Workflow for purity analysis of n-pentyl mercaptan via Gas Chromatography.

Logical Diagram: Physical State Transitions

This diagram illustrates the relationship between temperature, pressure, and the physical state of n-pentyl mercaptan based on its melting and boiling points at standard pressure.



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Caption: State transitions of n-pentyl mercaptan at standard pressure.

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